

Live-Cell Imaging with ATTO 594 Dyes: Application Notes and Protocols

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Compound of Interest

Compound Name: ATTO 594
CAS No.: 1253909-75-9
Cat. No.: B15552726

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This document provides detailed application notes and protocols for live-cell imaging using **ATTO 594** dyes. **ATTO 594** is a robust fluorescent label well-suited for a variety of live-cell imaging applications due to its high photostability, strong absorption, and excellent water solubility.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Properties of ATTO 594 Dye

ATTO 594 is a rhodamine-based dye that offers exceptional performance in fluorescence microscopy, including super-resolution techniques like STED.[\[1\]](#)[\[4\]](#) Its key characteristics make it an ideal candidate for dynamic studies in living cells.

Table 1: Spectroscopic and Physical Properties of **ATTO 594**

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	601 - 603 nm	[1][2]
Emission Maximum (λ_{em})	626 - 627 nm	[1][2]
Molar Extinction Coefficient (ϵ_{max})	120,000 M ⁻¹ cm ⁻¹	[1][2]
Fluorescence Quantum Yield (Φ_f)	0.85	[1]
Fluorescence Lifetime (τ_{fl})	3.9 ns	[1][2]
Molecular Weight (Carboxy)	~1137 g/mol	

Applications in Live-Cell Imaging

ATTO 594 can be conjugated to a variety of molecules to enable the visualization of specific cellular structures and processes in real-time.

Cytoskeleton Dynamics: Actin Labeling

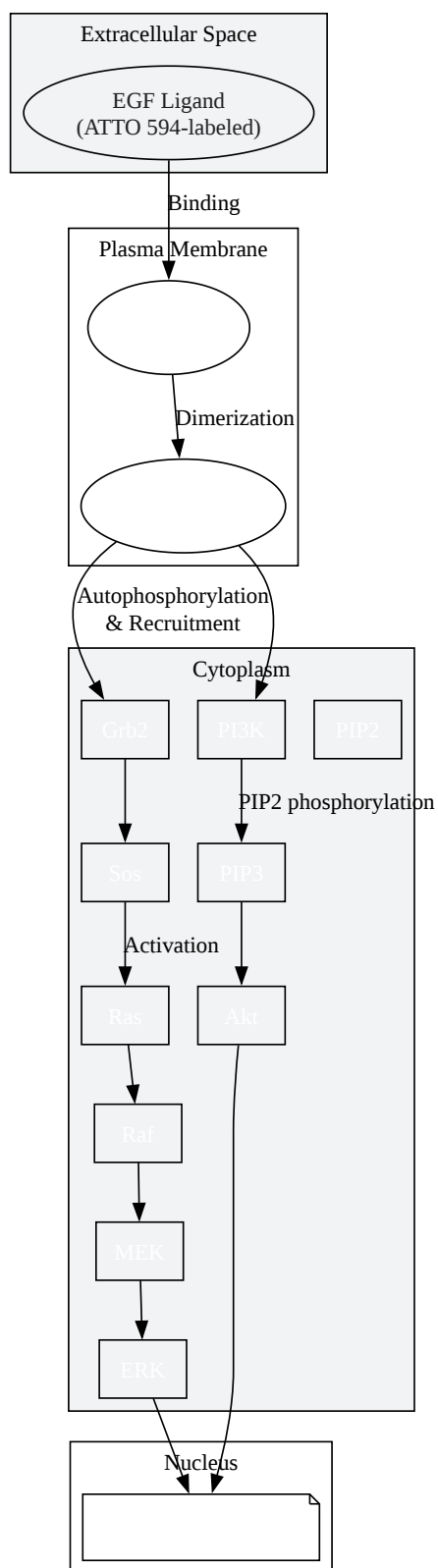
ATTO 594 conjugated to phalloidin allows for the specific and high-contrast labeling of F-actin filaments in living cells, enabling the study of cytoskeletal rearrangements, cell motility, and morphology.

Organelle Imaging: Mitochondria and Plasma Membrane

ATTO 594 can be targeted to specific organelles. For instance, mitochondria can be visualized to study their dynamics, distribution, and membrane potential.[5] Labeling the plasma membrane with **ATTO 594**-conjugated lectins, such as Wheat Germ Agglutinin (WGA), allows for the delineation of cell boundaries and the study of membrane trafficking.[6][7]

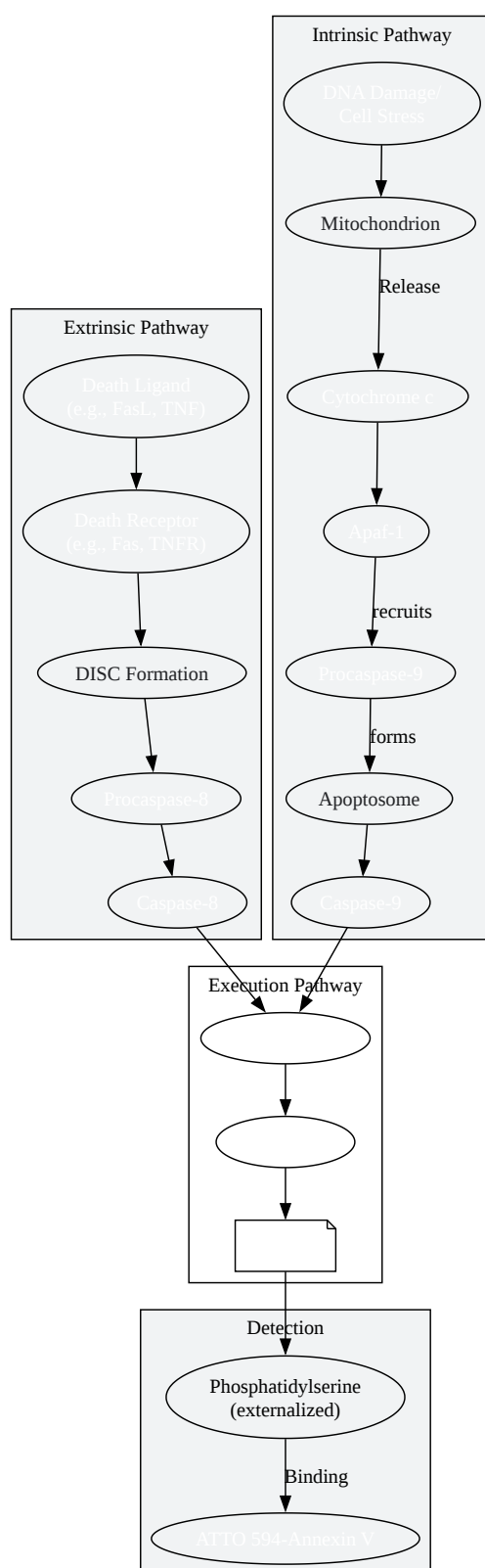
Signaling Pathway Analysis

By labeling Epidermal Growth Factor (EGF) or anti-EGFR antibodies with **ATTO 594**, researchers can track receptor dimerization, internalization, and downstream signaling events in response to ligand binding.[8][9][10] This provides insights into cancer biology and the efficacy of targeted therapies.



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ATTO 594-conjugated Annexin V can be used to detect one of the earliest signs of apoptosis: the externalization of phosphatidylserine (PS) on the cell surface.[\[11\]](#)[\[12\]](#) This allows for the real-time monitoring of programmed cell death in response to various stimuli.

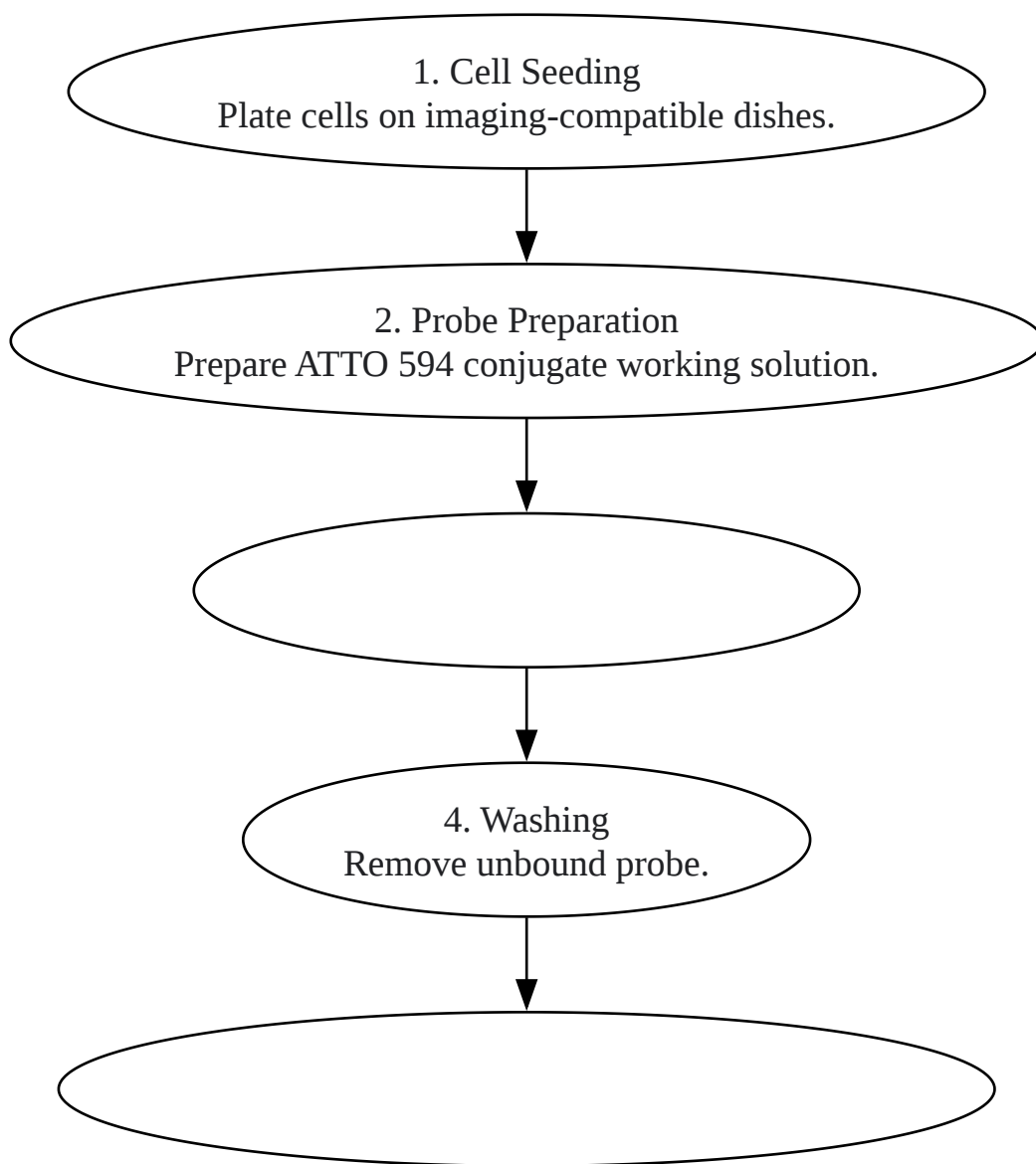


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Experimental Protocols

The following protocols provide a general framework for live-cell imaging with **ATTO 594** conjugates. Optimization may be required for specific cell types and experimental conditions.

General Workflow for Live-Cell Imaging



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Protocol for Staining F-Actin with **ATTO 594-Phalloidin**

Materials:

- Adherent cells cultured on glass-bottom dishes
- **ATTO 594**-Phalloidin
- Live-cell imaging medium (e.g., FluoroBrite™ DMEM)
- Phosphate-buffered saline (PBS), pre-warmed to 37°C

Procedure:

- Cell Preparation: Culture cells to the desired confluency (typically 50-70%).
- Staining Solution Preparation: Prepare a 50-200 nM working solution of **ATTO 594**-Phalloidin in pre-warmed live-cell imaging medium.
- Staining: Remove the culture medium and wash the cells once with pre-warmed PBS. Add the staining solution to the cells and incubate for 20-60 minutes at 37°C in a CO₂ incubator.
- Washing: Gently wash the cells two to three times with pre-warmed live-cell imaging medium.
- Imaging: Image the cells immediately using a fluorescence microscope equipped with appropriate filters for **ATTO 594** (e.g., TRITC/Cy3 filter set). Use the lowest possible laser power and exposure time to minimize phototoxicity.

Protocol for Staining Mitochondria

Materials:

- Adherent cells cultured on glass-bottom dishes
- Mitochondria-targeting probe conjugated to **ATTO 594** (e.g., MitoTracker™ Red CMXRos can be conceptually substituted with a suitable **ATTO 594** conjugate)
- Live-cell imaging medium
- PBS, pre-warmed to 37°C

Procedure:

- Cell Preparation: Culture cells to the desired confluency.
- Staining Solution Preparation: Prepare a 25-500 nM working solution of the **ATTO 594**-mitochondrial probe in pre-warmed live-cell imaging medium.[\[13\]](#) The optimal concentration should be determined empirically.
- Staining: Remove the culture medium, wash once with pre-warmed PBS, and add the staining solution. Incubate for 15-45 minutes at 37°C.[\[13\]](#)
- Washing: Replace the staining solution with fresh, pre-warmed live-cell imaging medium and wash two to three times.
- Imaging: Proceed with imaging, using appropriate laser lines and filters for **ATTO 594**.

Protocol for Plasma Membrane Staining with **ATTO 594-WGA**

Materials:

- Adherent or suspension cells
- **ATTO 594**-Wheat Germ Agglutinin (WGA)
- Live-cell imaging medium or Hanks' Balanced Salt Solution (HBSS)
- PBS, pre-warmed to 37°C

Procedure:

- Cell Preparation: Culture cells to the desired density.
- Staining Solution Preparation: Prepare a 5-10 µg/mL working solution of **ATTO 594**-WGA in pre-warmed imaging medium.[\[6\]](#)
- Staining: Wash cells once with pre-warmed PBS. Add the staining solution and incubate for 10-20 minutes at 37°C.
- Washing: Gently wash the cells two to three times with pre-warmed imaging medium.

- Imaging: Image the cells promptly.

Protocol for Detecting Apoptosis with ATTO 594-Annexin V

Materials:

- Cells (adherent or suspension) induced to undergo apoptosis
- **ATTO 594**-Annexin V
- Annexin V Binding Buffer (10 mM HEPES, 140 mM NaCl, 2.5 mM CaCl₂, pH 7.4)
- PBS

Procedure:

- Cell Preparation: Induce apoptosis in your cell population using a desired method. Harvest both adherent and floating cells.
- Washing: Wash cells with cold PBS.
- Resuspension: Resuspend the cell pellet in Annexin V Binding Buffer at a concentration of 1×10^6 cells/mL.
- Staining: Add 5 μ L of **ATTO 594**-Annexin V to 100 μ L of the cell suspension.
- Incubation: Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Final Preparation: Add 400 μ L of Annexin V Binding Buffer to each tube.
- Analysis: Analyze the cells by fluorescence microscopy or flow cytometry within one hour.

Data Presentation

Table 2: Recommended Starting Concentrations for **ATTO 594** Conjugates in Live-Cell Imaging

Application	ATTO 594 Conjugate	Recommended Starting Concentration	Cell Type Examples
Cytoskeleton	Phalloidin	50 - 200 nM	HeLa, U2OS, Fibroblasts
Mitochondria	Mito-specific probe	25 - 500 nM	HeLa, C2C12
Plasma Membrane	Wheat Germ Agglutinin (WGA)	5 - 10 µg/mL	Various adherent and suspension cells
Apoptosis	Annexin V	1:20 dilution of stock	Jurkat, HeLa treated with staurosporine

Minimizing Phototoxicity

Phototoxicity is a critical concern in live-cell imaging. To minimize cell damage and obtain reliable data, consider the following:

- Use the lowest possible excitation light intensity and exposure time that provides an adequate signal-to-noise ratio.
- Utilize sensitive detectors to reduce the required excitation energy.
- Limit the duration and frequency of image acquisition.
- Employ live-cell imaging solutions designed to maintain cell health and reduce autofluorescence.
- Consider using antioxidants in the imaging medium to quench reactive oxygen species.[1]

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